

2-Chloro-N-methyl-6-nitrobenzylamine molecular structure and weight

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Compound of Interest

Compound Name: *2-Chloro-N-methyl-6-nitrobenzylamine*

CAS No.: *94108-15-3*

Cat. No.: *B12669550*

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An In-Depth Technical Guide to **2-Chloro-N-methyl-6-nitrobenzylamine**: Molecular Structure, Properties, and Synthesis

Abstract

This technical guide provides a comprehensive overview of **2-Chloro-N-methyl-6-nitrobenzylamine**, a substituted benzylamine derivative of interest in synthetic chemistry and drug discovery. The document elucidates its molecular structure, details its physicochemical properties, and outlines a strategic approach to its synthesis. This guide is intended for researchers, scientists, and professionals in the field of drug development, offering both foundational knowledge and practical insights into the handling and application of this compound.

Introduction

Substituted benzylamines are a pivotal class of organic compounds that serve as fundamental building blocks in the synthesis of a wide array of pharmaceuticals, agrochemicals, and other specialty chemicals. Their biological activity is often modulated by the nature and position of

substituents on the benzene ring. The presence of a chloro group, a nitro group, and an N-methylated aminomethyl moiety in **2-Chloro-N-methyl-6-nitrobenzylamine** creates a unique electronic and steric profile, making it a valuable intermediate for targeted synthesis. This guide aims to provide a detailed technical resource on its molecular characteristics and synthesis, grounded in established chemical principles.

Molecular Structure and Physicochemical Properties

The molecular structure of **2-Chloro-N-methyl-6-nitrobenzylamine** is characterized by a benzene ring substituted at the 1, 2, and 6 positions with a methylaminomethyl ($-\text{CH}_2\text{NHCH}_3$) group, a chlorine atom, and a nitro group ($-\text{NO}_2$), respectively.

The chemical formula for **2-Chloro-N-methyl-6-nitrobenzylamine** is $\text{C}_8\text{H}_9\text{ClN}_2\text{O}_2$.

The molecular weight of this compound is 200.62 g/mol .

A summary of its key physicochemical properties is presented in the table below.

Property	Value	Source
Molecular Formula	$\text{C}_8\text{H}_9\text{ClN}_2\text{O}_2$	Derived
Molecular Weight	200.62 g/mol	Calculated
Appearance	Expected to be a solid	Inferred from similar compounds
Solubility	Likely soluble in organic solvents	Inferred from similar compounds

Synthesis of 2-Chloro-N-methyl-6-nitrobenzylamine

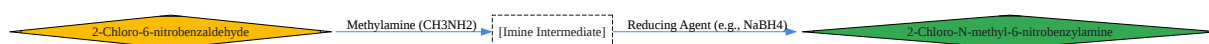
The synthesis of **2-Chloro-N-methyl-6-nitrobenzylamine** can be approached through a multi-step pathway, leveraging common organic reactions. A proposed synthetic route starts from the commercially available 2-chloro-6-nitrobenzaldehyde.

Synthetic Pathway Overview

The synthesis involves two primary transformations:

- Reductive Amination: The aldehyde group of 2-chloro-6-nitrobenzaldehyde is converted to an amine through reaction with methylamine.
- Reduction: The resulting imine is then reduced to the final secondary amine product.

This approach is advantageous as it allows for the direct introduction of the N-methyl group.



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Caption: Proposed synthetic pathway for **2-Chloro-N-methyl-6-nitrobenzylamine**.

Experimental Protocol

The following is a detailed experimental protocol for the synthesis of **2-Chloro-N-methyl-6-nitrobenzylamine**.

Materials:

- 2-Chloro-6-nitrobenzaldehyde[1]
- Methylamine (solution in a suitable solvent, e.g., THF or methanol)
- Sodium borohydride (NaBH₄)
- Methanol
- Dichloromethane
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

- Rotary evaporator
- Magnetic stirrer and stir bar
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 2-chloro-6-nitrobenzaldehyde (1.0 eq) in methanol.
- **Imine Formation:** Cool the solution in an ice bath. To this stirred solution, add a solution of methylamine (1.1 eq) dropwise. Allow the reaction to stir at room temperature for 2-3 hours to facilitate the formation of the imine intermediate.
- **Reduction:** Cool the reaction mixture again in an ice bath. Slowly add sodium borohydride (1.5 eq) in small portions. Caution: Hydrogen gas evolution may occur.
- **Reaction Monitoring:** After the addition of sodium borohydride, allow the reaction to warm to room temperature and stir for an additional 4-6 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, quench the reaction by the slow addition of water. Remove the methanol under reduced pressure using a rotary evaporator.
- **Extraction:** To the aqueous residue, add dichloromethane and transfer the mixture to a separatory funnel. Extract the aqueous layer with dichloromethane (3x).
- **Washing:** Combine the organic layers and wash with saturated sodium bicarbonate solution, followed by brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- **Purification:** The crude **2-Chloro-N-methyl-6-nitrobenzylamine** can be purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes).

Rationale for Experimental Choices

The choice of a two-step, one-pot reductive amination is a common and efficient method for the synthesis of secondary amines from aldehydes.

- **Solvent:** Methanol is a suitable solvent as it dissolves the reactants and the reducing agent.
- **Reducing Agent:** Sodium borohydride is a mild and selective reducing agent that is effective for the reduction of imines in the presence of a nitro group. More potent reducing agents could potentially reduce the nitro group as well.
- **Work-up:** The aqueous work-up is necessary to remove inorganic byproducts and unreacted reagents. The use of a mild base like sodium bicarbonate helps to neutralize any acidic species.

Spectroscopic Characterization (Predicted)

While experimental data is not available in the cited literature, the structure of **2-Chloro-N-methyl-6-nitrobenzylamine** can be confirmed using standard spectroscopic techniques.

- **^1H NMR:** The proton NMR spectrum is expected to show characteristic signals for the aromatic protons, the benzylic methylene protons ($-\text{CH}_2-$), and the N-methyl protons ($-\text{NHCH}_3$). The chemical shifts of the aromatic protons will be influenced by the electron-withdrawing effects of the chloro and nitro groups.
- **^{13}C NMR:** The carbon NMR spectrum will display distinct signals for each of the eight carbon atoms in the molecule.
- **Mass Spectrometry:** The mass spectrum should show a molecular ion peak corresponding to the molecular weight of the compound (200.62 g/mol), along with a characteristic isotopic pattern for the presence of a chlorine atom.
- **Infrared (IR) Spectroscopy:** The IR spectrum would be expected to show characteristic absorption bands for the N-H stretch of the secondary amine, the aromatic C-H stretches, and the symmetric and asymmetric stretches of the nitro group.

Safety and Handling

Substituted nitroaromatic and chlorinated compounds should be handled with care as they may be toxic and irritant. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn at all times. All manipulations should be performed in a well-ventilated fume hood.

Conclusion

This technical guide has provided a detailed overview of the molecular structure, weight, and a proposed synthetic route for **2-Chloro-N-methyl-6-nitrobenzylamine**. The information presented is based on established chemical principles and data from related compounds. The outlined synthetic protocol offers a practical and efficient method for the preparation of this valuable chemical intermediate, which holds potential for applications in various fields of chemical research and development.

References

- PubChem. (n.d.). 2-Chloro-6-nitrobenzaldehyde. Retrieved from [[Link](#)]

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Sources

- 1. 2-Chloro-6-nitrobenzaldehyde | C₇H₄ClNO₃ | CID 80701 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Chloro-N-methyl-6-nitrobenzylamine molecular structure and weight]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12669550/docs#2-chloro-n-methyl-6-nitrobenzylamine-molecular-structure-and-weight>]

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